

A Technical Guide to the Commercial Availability of 6-Benzylxyindole

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Compound of Interest

Compound Name: **6-Benzylxyindole**

Cat. No.: **B015660**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the commercial availability of **6-Benzylxyindole** (CAS No. 15903-94-3), a key intermediate in medicinal chemistry and organic synthesis. This document is intended to assist researchers, chemists, and procurement specialists in sourcing this compound for laboratory and development purposes. **6-Benzylxyindole** serves as a crucial building block in the synthesis of a variety of biologically active molecules, including inhibitors for protein kinase C (PKC) and Hepatitis C virus (HCV)[1][2].

Physicochemical Properties

- Molecular Formula: C₁₅H₁₃NO[3]
- Molecular Weight: 223.27 g/mol [3]
- Appearance: Typically a yellow to brown crystalline powder[2][3]
- Storage Conditions: Recommended storage at 2-8°C[2][3]

Commercial Suppliers and Availability

The following table summarizes the commercial availability of **6-Benzylxyindole** from various global suppliers. Purity levels and available quantities are key considerations for researchers. While major suppliers like Sigma-Aldrich have discontinued this specific product[2], a range of

other manufacturers and distributors offer various grades suitable for research and development.

Supplier/Vend or	Purity	Available Quantities	Catalog Number (Example)	Notes
TCI America	≥98.0%	1 g	B2809	Available through distributors like Fisher Scientific. [4]
Chem-Impex	≥98% (HPLC)	Inquire	02444	Store at 0-8°C. [3]
Shanghai Ruifu Chemical	>99.0% (HPLC)	Inquire	RF2318	States capability for commercial production. [5]
AK Scientific, Inc.	---	100 g	L846	Listed on marketplaces like ChemicalBook. [6]
Ambeed	---	1 g, 5 g, 10 g, 25 g, 100 g	A130335	Multiple pack sizes available. [6]
Alichem	---	25 g	15903943	Listed on marketplaces like ChemicalBook. [6]
Fisher Scientific	97%	Inquire	AC218940010	Acros Organics brand, requires login for availability. [7]

Note: Availability, packaging, and pricing are subject to change. Researchers should verify information directly with the supplier. The list is not exhaustive but represents a sample of

known suppliers.

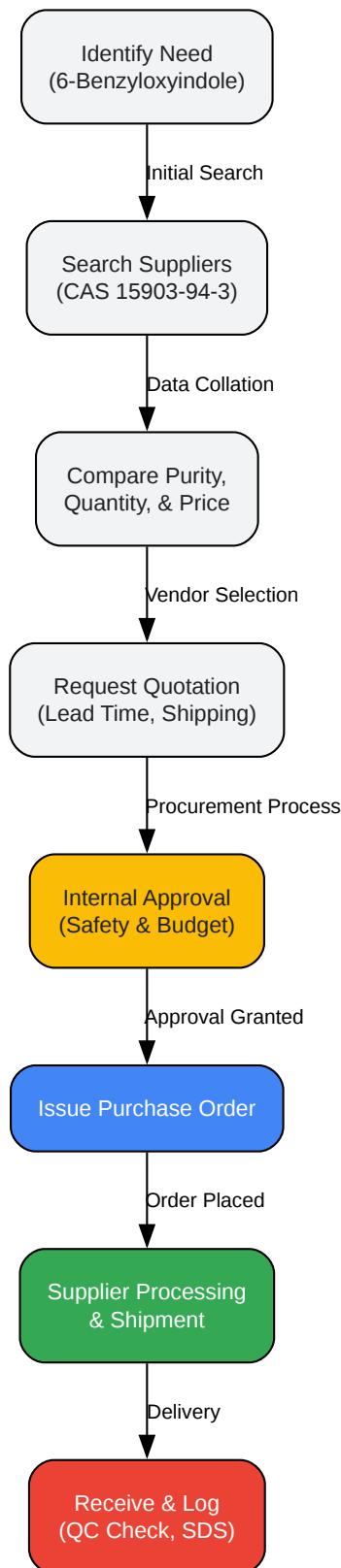
Experimental Protocols and Methodologies

This guide focuses on the commercial sourcing of **6-Benzylxyindole** and, as such, does not include detailed experimental protocols for its synthesis or use. The synthesis of this compound is proprietary to the manufacturers. For its application in further reactions, researchers should refer to peer-reviewed scientific literature. Common applications include:

- Reactant for the preparation of protein kinase C (PKC) and hepatitis C virus (HCV) inhibitors[1][2].
- Intermediate in the synthesis of indol-3-yl tetramethylcyclopropyl ketones which act as CB2 cannabinoid receptor ligands[1][2].
- Participant in Friedel-Crafts alkylation reactions[1][2].

Visualized Procurement Workflow

Sourcing specialized chemical reagents involves a structured process from identification to final delivery. The following diagram illustrates a typical workflow for procuring a compound like **6-Benzylxyindole** for a research and development laboratory.



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Caption: A standard workflow for the procurement of chemical reagents.

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